

Reproducibility of experiments using 4-Bromo-2-fluoro-5-methylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-5-methylbenzenesulfonamide

CAS No.: 874804-15-6

Cat. No.: B1661055

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Reproducibility & Performance Guide: 4-Bromo-2-fluoro-5-methylbenzenesulfonamide

Executive Summary: The Tri-Functional Scaffold

4-Bromo-2-fluoro-5-methylbenzenesulfonamide (CAS: 874804-15-6 / 1190407-76-9 derivatives) represents a "privileged scaffold" in medicinal chemistry, particularly for the synthesis of Bcl-2 family inhibitors, kinase inhibitors, and antimicrobials.^[1] Its value lies in its tri-functional nature:

- C1-Sulfonamide: A critical pharmacophore for hydrogen bonding and solubility.^[1]
- C4-Bromide: A handle for palladium-catalyzed cross-coupling (Suzuki/Buchwald).^[1]
- C2-Fluoride: An activated site for Nucleophilic Aromatic Substitution (S_NAr) or a metabolic blocker.^[1]

The Reproducibility Gap: While standard protocols exist for aryl sulfonamides, this specific isomer presents a unique challenge: the 5-methyl group creates significant steric hindrance

ortho to the reactive 4-bromide. Researchers often fail to reproduce yields because they apply "standard" Suzuki conditions (e.g., $\text{Pd}(\text{PPh}_3)_4$) that are insufficient to overcome this steric barrier, leading to stalled reactions or protodebromination.

Comparative Performance Analysis

This section objectively compares the 5-methylated scaffold against its closest structural analogs to highlight the specific reactivity adjustments required.

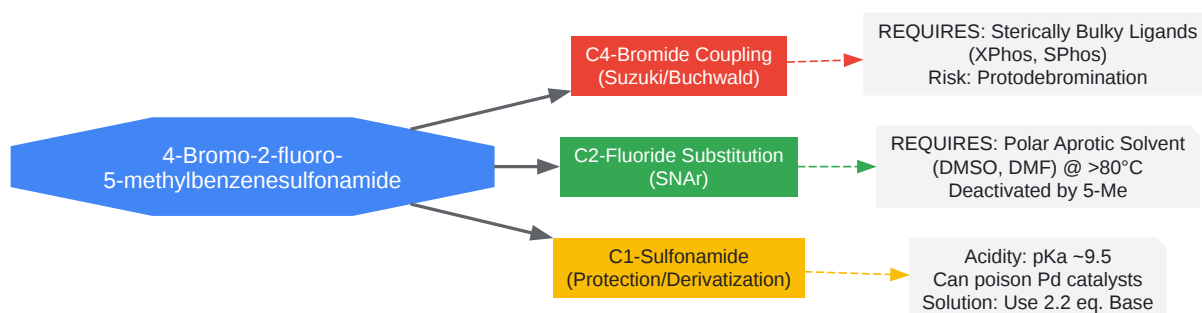
Table 1: Reactivity & Physicochemical Comparison

Feature	Target Compound (4-Br-2-F-5-Me)	Analog A (4-Br-2-F-Benzenesulfon amide)	Analog B (4-Br-Benzenesulfon amide)	Impact on Reproducibility
Suzuki Coupling (C4)	Sterically Hindered	High Reactivity	High Reactivity	CRITICAL: The 5-Me group blocks the Pd approach. ^[1] Standard catalysts yield <40%. ^{[1][2]} Requires bulky, electron-rich ligands (e.g., XPhos, SPhos). ^[1]
SNAr Reactivity (C2)	Moderate	High	N/A (No F)	The 5-Me group is electron-donating, slightly deactivating the ring toward nucleophiles compared to Analog A. Requires higher temp (80-100°C).
Solubility (LogP)	~2.6 (Lipophilic)	~1.8 (Moderate)	~1.5 (Lower)	5-Me increases lipophilicity. May require solvent mixtures (e.g., Dioxane/H ₂ O) rather than pure aqueous buffers. ^[1]

				The 2-F atom inductively acidifies the NH ₂ , making it more prone to forming inhibiting anions with strong bases.
Sulfonamide Acidity	Enhanced (pKa ~9.5)	Enhanced (pKa ~9.2)	Standard (pKa ~10. ^[1] 1)	

Strategic Reactivity Map

The following diagram visualizes the competing reactivity nodes and the specific conditions required to address the steric and electronic environment of the molecule.



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Caption: Reactivity profile highlighting the "Ortho-Methyl Effect" at C4 and the inductive activation at C2.

Self-Validating Experimental Protocols

To ensure reproducibility, these protocols incorporate "Checkpoints"—observable phenomena that confirm the reaction is proceeding correctly.

Protocol A: High-Fidelity Suzuki-Miyaura Coupling

Designed to overcome the 5-methyl steric hindrance.[1]

Rationale: Standard $\text{Pd}(\text{PPh}_3)_4$ often fails here. We utilize $\text{Pd}(\text{OAc})_2$ + SPhos, a system known for coupling sterically hindered aryl chlorides/bromides.[1] The biaryl phosphine ligand creates a pocket that facilitates oxidative addition despite the ortho-methyl group.

Reagents:

- Substrate: **4-Bromo-2-fluoro-5-methylbenzenesulfonamide** (1.0 equiv)[1]
- Boronic Acid: Arylboronic acid (1.2 equiv)[3]
- Catalyst: $\text{Pd}(\text{OAc})_2$ (2 mol%) + SPhos (4 mol%) (Pre-complexed or added sequentially)
- Base: K_3PO_4 (3.0 equiv) - Phosphate is preferred over Carbonate to minimize sulfonamide deprotonation issues.
- Solvent: Toluene/Water (10:1) or 1,4-Dioxane/Water (4:1).[1][3]

Step-by-Step Workflow:

- Degassing (Checkpoint 1): Charge the reaction vessel with solid reagents. Evacuate and backfill with Argon 3 times.[1] Why? Oxygen causes rapid homocoupling of the boronic acid, which consumes the reagent before it can couple with the hindered bromide.
- Solvent Addition: Add degassed solvent via syringe.[1]
- Activation: Heat to 90-100°C for 12-16 hours.
- Monitoring (Checkpoint 2): Check LC-MS.
 - Success: Product peak (M+H).
 - Failure Mode A: Starting material remains + Boronic acid gone.[1] Cause: Oxygen leak or inactive catalyst.[1]
 - Failure Mode B: Debrominated byproduct (des-bromo).[1] Cause: Temperature too high or proton source available before transmetalation.[1] Reduce temp to 80°C and increase

catalyst load.

- Workup: Cool, dilute with EtOAc, wash with brine. Dry over Na₂SO₄.[\[1\]](#)

Protocol B: Regioselective S_NAr Amination

Targeting the C2-Fluorine.

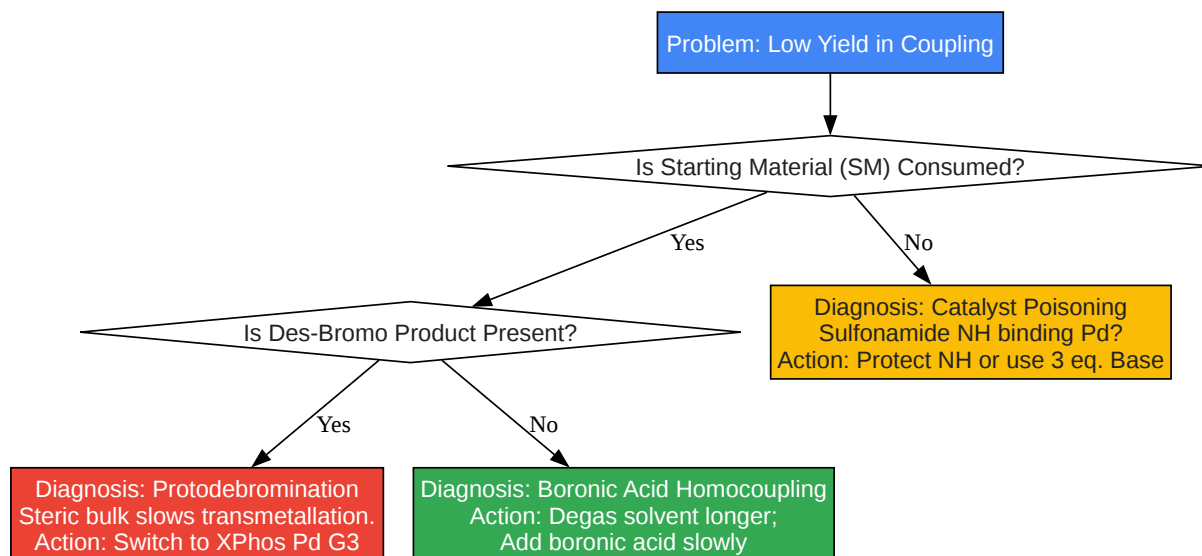
Rationale: The 5-methyl group donates electron density, making the ring less electrophilic than a standard 2-fluoro-benzenesulfonamide. High heat and polar aprotic solvents are non-negotiable.[\[1\]](#)

Step-by-Step Workflow:

- Setup: Dissolve substrate (1.0 equiv) in anhydrous DMSO (0.2 M).
- Nucleophile: Add Amine (2.0 - 3.0 equiv).[\[1\]](#) If using a salt (e.g., amine hydrochloride), add DIPEA (3.0 equiv).
- Reaction: Heat to 100°C in a sealed tube.
 - Note: Lower temperatures (60°C) often result in <10% conversion even after 24h due to the 5-Me deactivation.
- Quench (Checkpoint 3): Pour into crushed ice/water.
 - Observation: The product should precipitate as a solid due to the hydrophobic methyl group. If oil forms, extract with DCM.[\[1\]](#)

Troubleshooting Decision Tree

Use this logic flow to diagnose low yields specifically for this 5-methylated scaffold.



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Caption: Diagnostic logic for troubleshooting Suzuki coupling failures with hindered aryl bromides.

References

- Sterically Demanding Aryl-Alkyl Suzuki-Miyaura Coupling. Royal Society of Chemistry (RSC). [1] Available at: [\[Link\]](#)
- Nucleophilic Aromatic Substitution of Unactivated Fluoroarenes. National Institutes of Health (PMC).[1] Available at: [\[Link\]](#)
- Suzuki-Miyaura Cross-Coupling of Unprotected Ortho-Bromoanilines. RSC Advances.[1] Available at: [\[Link\]](#)

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Sources

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